Application Notes and Protocols for Tin(II) Bromide in Semiconductor Doping

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tin(II) bromide*
Cat. No.:	*B8816711*

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **tin(II) bromide** ($SnBr_2$) as a doping agent in semiconductor materials, with a primary focus on perovskite solar cells (PSCs). The inclusion of $SnBr_2$ has been demonstrated to significantly enhance device performance and stability.

Introduction

Tin(II) bromide is a versatile inorganic compound increasingly used in the fabrication of high-efficiency semiconductor devices. In the context of perovskite solar cells, $SnBr_2$ serves multiple crucial functions, including acting as a dopant to modify electronic properties, a defect passivator, and a crystallization modulator. Its primary application lies in both lead-based and tin-based perovskite absorbers to improve power conversion efficiency (PCE) and operational stability. The facile oxidation of Sn^{2+} to Sn^{4+} in tin-based perovskites, a major source of instability and performance degradation, can be mitigated by the introduction of $SnBr_2$. In lead-based systems, it can be used to tune the bandgap and improve charge transport.

Key Applications and Mechanisms of Action

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The primary application of $SnBr_2$ doping is in the absorber layer of perovskite solar cells. The key mechanisms through which $SnBr_2$ enhances device performance are:

- Improved Film Morphology: The addition of $SnBr_2$ to the precursor solution can lead to the formation of more continuous and pinhole-free perovskite films. This improved morphology reduces charge carrier recombination at grain boundaries and enhances charge transport.[1]
- Band Structure Modification: $SnBr_2$ doping can alter the energy levels of the perovskite material. For instance, in $CsPbBr_3$, it has been shown to shift the valence band energy level, leading to better energy level alignment with the hole transport layer and facilitating more efficient hole extraction.[2]
- Defect Passivation: $SnBr_2$ can passivate various defects within the perovskite crystal lattice, such as halide vacancies. This reduces non-radiative recombination pathways, thereby increasing the open-circuit voltage (Voc) and short-circuit current density (Jsc).
- Suppression of Tin Oxidation: In tin-based perovskites, the presence of excess $SnBr_2$ can help to suppress the oxidation of Sn^{2+} to Sn^{4+}, which is a primary degradation pathway.[3]
- Reduced Energetic Disorder: Doping with tin halides like $SnBr_2$ can decrease the electronic disorder at the band edges of the perovskite material, leading to improved charge carrier dynamics.[3]

Quantitative Data on Performance Enhancement

The following tables summarize the quantitative effects of $SnBr_2$ doping on the performance of various perovskite solar cell architectures.

Table 1: Effect of $SnBr_2$ Doping on $CsPbBr_3$ Perovskite Solar Cell Performance

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Sn Doping Concentration (%)	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm²)	Fill Factor (FF)
0	6.87	1.33	7.08	0.73
0.1	8.26	1.39	8.25	0.72
0.2	8.95	1.41	8.85	0.72
0.3	7.43	1.35	7.65	0.72

Data extracted from a study on direct deposition of Sn-doped $CsPbBr_3$.[1]

Table 2: Comparison of Tin(II) Halide Additives in $FASnI_3$ Perovskite Solar Cells

Additive	Urbach Energy (EU) (meV)	Intrinsic Carrier Density (Ni) (cm^{-3})	Power Conversion Efficiency (PCE) (%)
None	37	-	-
SnF_2	19	9.05×10^{15}	Highest
$SnCl_2$	30	1.38×10^{16}	Medium
$SnBr_2$	33	1.11×10^{16}	Lowest

Data extracted from a study on defect modulation in $FASnI_3$ perovskite solar cells.[3]

Table 3: Effect of Sn Content on the Performance of $CH_3NH_3Pb_{1-x}Sn_xI_3$ Solar Cells

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Sn Content (x)	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm²)	Fill Factor (FF) (%)
0	22.49	0.85	35.45	74.78
0.25	22.72	0.83	36.78	74.78
0.50	23.00	0.80	38.23	74.78
0.75	22.61	0.78	38.54	74.78
1.00	22.38	0.77	38.67	74.78

Data extracted from a study on the optimization of tin-doped hybrid perovskite solar cells.[4]

Experimental Protocols

Protocol 1: Synthesis of Sn-Doped $CsPbBr_3$ Perovskite Powder and Film Deposition by Thermal Evaporation

This protocol is adapted from a study on the direct deposition of Sn-doped $CsPbBr_3$.[5]

Materials:

- Cesium bromide (CsBr)
- Lead(II) bromide ($PbBr_2$)
- **Tin(II) bromide** ($SnBr_2$)
- Dimethyl sulfoxide (DMSO), anhydrous
- Hydrobromic acid (HBr)
- Ethanol
- Fluorine-doped tin oxide (FTO) coated glass substrates

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- Titanium isopropoxide
- $TiCl_4$

Equipment:

- Flask and magnetic stirrer
- Centrifuge
- Vacuum drying oven
- Ultrasonic bath
- Spin-coater
- Tube furnace or hotplate
- Thermal evaporation system

Procedure:

Part A: Synthesis of Sn-Doped $CsPbBr_3$ Powder

- In a flask, combine CsBr (1.9 mmol), $PbBr_2$ (1.9 mmol, adjusted for desired doping level), and the desired molar percentage of $SnBr_2$.
- Add 3 mL of DMSO to the flask.
- Stir the mixture vigorously for 30 minutes until the solution becomes transparent.
- While stirring continuously, add 3 mL of HBr dropwise to the solution.
- Continue stirring for 1 hour to induce crystallization of the Sn-doped $CsPbBr_3$.
- Wash the resulting precipitate three times with ethanol to remove unreacted precursors. Use centrifugation to separate the precipitate from the supernatant.
- Dry the precipitate overnight in a vacuum drying oven at a moderate temperature.

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Part B: Solar Cell Fabrication

- Clean the FTO substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and ethanol.
- Deposit a compact TiO_2 layer by spin-coating a titanium isopropoxide precursor solution at 2000 rpm for 40 seconds, followed by annealing at 500°C for 30 minutes.
- Treat the substrates with a 40 mM $TiCl_4$ solution and anneal again at 500°C for 30 minutes.
- Place the synthesized Sn-doped $CsPbBr_3$ powder in a heating boat within a thermal evaporation system and fix the FTO/TiO_2 substrates on the holder.
- Evacuate the chamber to a pressure of 8×10^{-4} Pa.
- Heat the source to deposit a perovskite film at a rate of ~0.5 Å/s.
- Anneal the deposited film at 250°C in air for 10 minutes.
- Deposit a carbon electrode layer via screen printing or another suitable method.

Protocol 2: Spin-Coating of a Tin-Based Perovskite ($FASnI_{1.5}Br_{1.5}$) Film

This protocol is a general procedure for the solution-based deposition of a mixed halide tin perovskite.

Materials:

- Formamidinium iodide (FAI)
- Tin(II) iodide (SnI_2)
- **Tin(II) bromide** ($SnBr_2$)
- Dimethyl sulfoxide (DMSO), anhydrous
- Substrates (e.g., FTO or ITO coated glass)

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- 0.2 µm PTFE syringe filters

Equipment:

- Glovebox with an inert atmosphere (e.g., nitrogen)
- Magnetic stirrer and hotplate
- Spin-coater
- Ultrasonic bath

Procedure:

- Substrate Preparation: Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. Dry the substrates with a stream of nitrogen. Treat the substrates with UV-ozone for 15 minutes immediately before use.
- Precursor Solution Preparation (inside a glovebox):
  - Prepare a 0.3 M precursor solution by dissolving stoichiometric amounts of FAI, SnI_2, and $SnBr_2$ in anhydrous DMSO. For a $FASnI_{1.5}Br_{1.5}$ solution, dissolve FAI, SnI_2, and $SnBr_2$ in a 1:0.5:0.5 molar ratio.
  - Stir the solution at room temperature for at least 2 hours to ensure complete dissolution.
  - Filter the precursor solution through a 0.2 µm PTFE syringe filter before use.
- Film Deposition (inside a glovebox):
  - Preheat the substrates on a hotplate at 75°C.
  - Dispense an adequate amount of the hot precursor solution onto the substrate to cover the entire surface.
  - Spin-coat the precursor solution at 1500 rpm for 30 seconds with a ramp rate of 1500 rpm/s.

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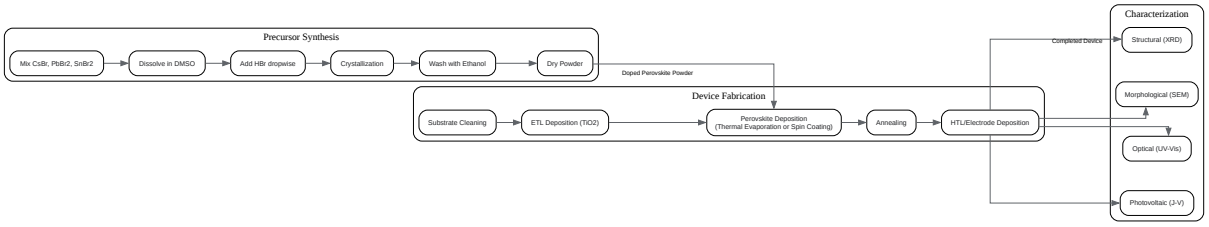
- Annealing:
  - Immediately transfer the spin-coated films to a hotplate preheated to 100°C.
  - Anneal the films for 10 minutes.
- Cooling and Storage:
  - Allow the films to cool down to room temperature inside the glovebox.
  - Store the films in a dry, inert atmosphere.

Visualizations

Experimental Workflow for $SnBr_2$-Doped Perovskite Solar Cell Fabrication



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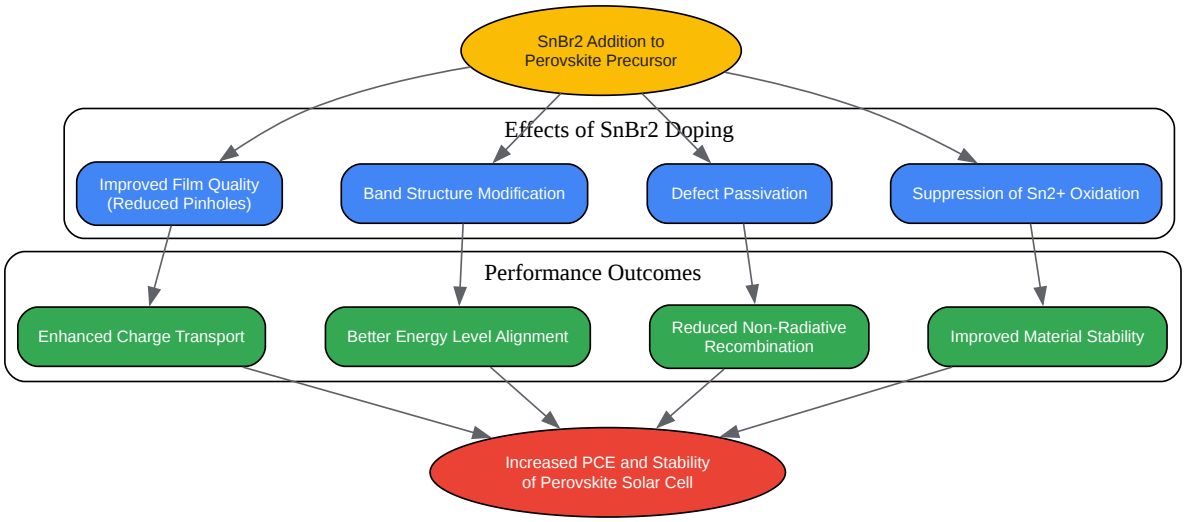
Caption: Workflow for the synthesis and fabrication of $SnBr_2$-doped perovskite solar cells.

Mechanism of Performance Enhancement by $SnBr_2$ Doping



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Caption: Logical flow of how $SnBr_2$ doping enhances perovskite solar cell performance.

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